Development of 7-Deazainosine-Based Kinase Inhibitors

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Compound of Interest

Compound Name:	*7-Deazainosine*
CAS No.:	*2862-16-0*
Cat. No.:	*B1664705*

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Abstract & Introduction

The **7-deazainosine** scaffold (chemically defined as pyrrolo[2,3-d]pyrimidine) has emerged as a "privileged structure" in the design of ATP-competitive kinase inhibitors. While naturally occurring adenosine possesses a nitrogen at the N7 position, replacing this with a carbon (C7) creates a 7-deazapurine core. This modification offers two critical advantages for drug development:

- Chemical Stability & Vectorization: The C7 position allows for the introduction of diverse substituents (aryl, heteroaryl, alkynyl) that can reach into the kinase "gatekeeper" region or solvent-exposed front, a modification impossible with the native N7 nitrogen due to valency constraints.

- Thermodynamic Favorability: The scaffold mimics the adenine ring of ATP, maintaining key hydrogen bonds with the kinase hinge region (specifically the interaction with the backbone NH and CO of the hinge residues) while altering the electronic distribution to improve lipophilicity and membrane permeability.

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This guide details the development pipeline for these inhibitors, moving from rational chemical synthesis to biochemical validation.

Chemical Rationale: The "Gatekeeper" Strategy

The success of **7-deazainosine** derivatives (e.g., Tofacitinib, Baricitinib) lies in their ability to exploit the ATP-binding pocket's specific geometry.

- The Hinge Binder: The pyrrolo[2,3-d]pyrimidine core forms the primary anchor. The N1 and C6-amino (or C6-oxo in deazainosine) groups form hydrogen bonds with the kinase hinge.
- The Selectivity Vector (C7): In many kinases, the "gatekeeper" residue controls access to a hydrophobic back pocket. By functionalizing C7, researchers can design inhibitors that are too bulky for the wild-type kinase (if the gatekeeper is large) or that specifically target mutated kinases with smaller gatekeepers, or conversely, induce a conformational change (Type II inhibition).

SAR Logic Table

Structural Feature	Chemical Modification	Biological Impact
N7 C7	Deaza-substitution	Removes H-bond acceptor; allows C-C bond formation (Suzuki/Sonogashira coupling).
C7-Substituent	Phenyl / Heteroaryl	Targets the hydrophobic pocket or gatekeeper residue (e.g., Met, Thr).
C6-Position	-NH2 (Adenine-like) or =O (Inosine-like)	Determines H-bond donor/acceptor pattern with the kinase hinge region.[1]
Ribose Ring	Removal or Modification	Most kinase inhibitors remove the sugar to improve permeability (aglycone). Some (e.g., 4'-thio) retain it for specific nucleoside kinase targeting.

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Protocol 1: Synthesis of the C7-Functionalized Scaffold

Objective: Synthesize a library of 7-substituted-7-deazapurines to probe the kinase hydrophobic pocket. Core Intermediate: 4-chloro-5-iodo-7H-pyrrolo[2,3-d]pyrimidine (Note: IUPAC numbering differs; often referred to as C5 or C7 depending on the system. In pyrrolo[2,3-d]pyrimidine, the bridgehead carbons are 4a/7a, and the "7-deaza" carbon is position 5 or 6 depending on substituents. Standard convention for this guide: C7 refers to the deaza position relative to the purine numbering system.)

Reagents & Equipment[1][2]

- Starting Material: 6-Chloro-7-deazapurine (commercially available).
- Iodination Agent: N-Iodosuccinimide (NIS).
- Coupling Reagents: Boronic acids (Suzuki) or terminal alkynes (Sonogashira), Pd(PPh3)4, Na2CO3.
- Solvents: DMF, 1,4-Dioxane, Methanol.

Step-by-Step Methodology

Step A: Iodination (The "Handle" Installation)

- Dissolve 6-chloro-7-deazapurine (1.0 eq) in DMF (0.5 M).
- Add N-Iodosuccinimide (NIS) (1.1 eq) portion-wise at 0°C.
- Stir at room temperature for 2–4 hours. Monitor by TLC (EtOAc/Hexane).
- Quench: Pour into ice water. The iodinated product (6-chloro-7-iodo-7-deazapurine) will precipitate.
- Purification: Filter, wash with water and cold ethanol. Recrystallize from ethanol if necessary.

Step B: Protection (Optional but Recommended)

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If the N9 nitrogen (pyrrole NH) interferes with coupling, protect it with a SEM (2-(Trimethylsilyl)ethoxymethyl) or Tosyl group using NaH and SEM-Cl/TsCl in THF.

Step C: Suzuki-Miyaura Cross-Coupling (The "Warhead" Attachment)

- In a microwave vial, combine the Iodinated Intermediate (1.0 eq), Aryl Boronic Acid (1.5 eq), and Na2CO3 (2.0 eq).
- Add Pd(PPh3)4 (5 mol%) catalyst.
- Dissolve in degassed 1,4-Dioxane/Water (4:1 ratio).
- Reaction: Heat at 80–100°C (or microwave at 120°C for 30 min) under Argon.
- Workup: Dilute with EtOAc, wash with brine. Dry over MgSO4.
- Purification: Flash column chromatography (SiO2, MeOH/DCM gradient).

Step D: C6 Functionalization (Hinge Binder Tuning)

- For 7-Deazaadenine analogs: Treat the 6-chloro intermediate with alcoholic ammonia (NH3/iPrOH) at 100°C in a sealed tube to install the -NH2 group.
- For **7-Deazainosine** analogs: Hydrolyze the 6-chloro group using 1M NaOH/MeOH reflux to generate the 6-oxo (carbonyl) functionality.

Visualization: Synthesis & Screening Workflow



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Figure 1: Workflow for the chemical synthesis and biological evaluation of **7-deazainosine**/7-deazapurine kinase inhibitors.

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Protocol 2: Biochemical Validation (Kinase Inhibition)

Method: ADP-Glo™ Kinase Assay (Luminescence-based). Rationale: This assay measures the ADP generated from the kinase reaction, providing a direct readout of activity. It is less prone to interference from the fluorescent properties of the deazapurine scaffold than FRET-based assays.

Assay Setup

- Buffer Preparation: 40 mM Tris (pH 7.5), 20 mM MgCl2, 0.1 mg/mL BSA, 50 µM DTT.
- Compound Dilution: Prepare 3-fold serial dilutions of the 7-deazapurine inhibitors in DMSO (Top concentration: 10 µM). Final DMSO in assay: <1%.
- Enzyme Reaction:
  - Add 2 µL Kinase (e.g., EGFR, JAK, CDK) (0.5–2 ng/well).
  - Add 2 µL Inhibitor (incubate 10 min at RT).
  - Add 1 µL Substrate/ATP Mix (ATP concentration must be at

    apparent).
- Incubation: 60 minutes at RT.
- Detection:
  - Add 5 µL ADP-Glo™ Reagent (stops reaction, consumes remaining ATP). Incubate 40 min.
  - Add 10 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Incubate 30 min.
- Read: Measure Luminescence (RLU).

Data Analysis

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Calculate % Inhibition:

Fit data to a sigmoidal dose-response curve (variable slope) to determine IC50.

Protocol 3: Cellular Target Engagement (NanoBRET)

Rationale: Biochemical potency does not guarantee cellular permeability. The NanoBRET™ TE Intracellular Kinase Assay validates that the 7-deazapurine inhibitor enters the cell and binds the target kinase in a physiological environment.

Workflow

- Transfection: Transfect HEK293 cells with a plasmid expressing the Kinase-NanoLuc® fusion protein.
- Tracer Addition: Treat cells with a cell-permeable fluorescent tracer (known to bind the ATP pocket) + varying concentrations of your 7-deazapurine inhibitor.
- Competition:
  - If your inhibitor binds, it displaces the tracer.
  - Signal: Loss of BRET (Bioluminescence Resonance Energy Transfer) signal between NanoLuc (Donor) and Tracer (Acceptor).
- Measurement: Read Donor (460 nm) and Acceptor (618 nm) emission. Calculate BRET ratio.

Expert Insight: 7-deazapurine scaffolds are generally lipophilic. If cellular potency (EC50) is significantly lower than biochemical potency (IC50), consider checking for P-glycoprotein (P-gp) efflux liability, as the planar aromatic rings can be substrates for efflux pumps.

Troubleshooting & Optimization

- Issue: Poor Solubility.
  - Cause: The pyrrolo[2,3-d]pyrimidine core is planar and stacks efficiently (pi-pi stacking).
  - Solution: Introduce solubilizing groups (morpholine, piperazine) on the C7-aryl substituent or the N9 position (if not critical for binding).

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- Issue: Lack of Selectivity (Pan-Kinase Inhibition).
  - Cause: The scaffold mimics ATP too perfectly.
  - Solution: Exploit the "Gatekeeper." Increase the bulk of the C7 substituent (e.g., isopropyl-phenyl vs. methyl-phenyl) to clash with kinases possessing smaller gatekeeper residues (e.g., Threonine), thereby gaining selectivity for kinases with larger pockets.

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